

2,5-Diethyl-3-methylpyrazine-d3 molecular weight

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Compound of Interest

Compound Name: 2,5-Diethyl-3-methylpyrazine-d3

Cat. No.: B12380317

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An In-Depth Technical Guide to 2,5-Diethyl-3-methylpyrazine-d3

This technical guide provides a comprehensive overview of **2,5-Diethyl-3-methylpyrazine-d3**, a deuterated isotopologue of the naturally occurring alkylpyrazine. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds.

Introduction

2,5-Diethyl-3-methylpyrazine is a heterocyclic organic compound that contributes to the nutty and roasted aromas in various foods. Its deuterated form, **2,5-Diethyl-3-methylpyrazine-d3**, serves as a valuable internal standard in analytical chemistry, particularly in mass spectrometry-based quantification methods. The incorporation of three deuterium atoms on the methyl group introduces a stable isotopic label, allowing for precise and accurate measurements in complex matrices.

Isotopic labeling is a technique used to track the passage of an isotope through a reaction or a metabolic pathway.^[1] The substitution of hydrogen with deuterium, a stable isotope, has gained attention for its potential to affect the pharmacokinetic and metabolic profiles of drugs and for its utility as an internal standard in quantitative analysis.^{[2][3]}

Physicochemical Properties

The key physicochemical properties of 2,5-Diethyl-3-methylpyrazine and its deuterated form are summarized in the table below.

Property	2,5-Diethyl-3-methylpyrazine	2,5-Diethyl-3-methylpyrazine-d3
Molecular Formula	C ₉ H ₁₄ N ₂ [4][5][6]	C ₉ H ₁₁ D ₃ N ₂
Molecular Weight	150.22 g/mol [4][5][6]	153.24 g/mol
Appearance	Colorless to light yellow liquid[5]	-
Odor	Toasted hazelnut, meaty[5][7]	-
Boiling Point	95 °C @ 14 mmHg[5]	-
Flash Point	76.7 °C[7]	-
Specific Gravity	0.944 - 0.954 @ 25 °C[7][8]	-
Refractive Index	1.4922 - 1.5022 @ 20 °C[7]	-

Experimental Protocols

Synthesis of 2,5-Diethyl-3-methylpyrazine-d3

The synthesis of deuterated alkylpyrazines often involves the introduction of the deuterium label at a late stage to maximize isotopic incorporation and yield. A plausible synthetic route for **2,5-Diethyl-3-methylpyrazine-d3** can be adapted from established methods for similar compounds.[9][10]

Objective: To synthesize **2,5-Diethyl-3-methylpyrazine-d3** via a Grignard reaction with a deuterated methylating agent.

Materials:

- 2,5-Diethyl-3-chloromethylpyrazine (precursor)
- Deuterated methylmagnesium iodide (CD₃MgI)

- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard glassware for organic synthesis under inert atmosphere

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., argon or nitrogen) is charged with a solution of 2,5-Diethyl-3-chloromethylpyrazine in anhydrous diethyl ether.
- **Grignard Reaction:** The solution is cooled to 0 °C in an ice bath. Deuterated methylmagnesium iodide (CD_3MgI) in diethyl ether is added dropwise from the dropping funnel over a period of 30 minutes, with continuous stirring.
- **Reaction Monitoring:** The reaction mixture is allowed to warm to room temperature and stirred for an additional 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Quenching:** Upon completion, the reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted twice with diethyl ether. The combined organic extracts are washed with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **2,5-Diethyl-3-methylpyrazine-d3** is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a hexane/ethyl acetate gradient).

- Characterization: The final product is characterized by NMR (^1H and ^{13}C), mass spectrometry, and GC to confirm its identity, purity, and isotopic enrichment.

Application in Stable Isotope Dilution Assay (SIDA)

2,5-Diethyl-3-methylpyrazine-d3 is an ideal internal standard for the quantification of its non-deuterated analog in complex samples, such as food matrices, using SIDA coupled with GC-MS.^{[9][10]}

Objective: To accurately quantify the concentration of 2,5-Diethyl-3-methylpyrazine in a sample using SIDA.

Materials:

- Sample containing 2,5-Diethyl-3-methylpyrazine
- **2,5-Diethyl-3-methylpyrazine-d3** standard solution of known concentration
- Organic solvent for extraction (e.g., dichloromethane)
- Anhydrous sodium sulfate
- GC-MS system

Procedure:

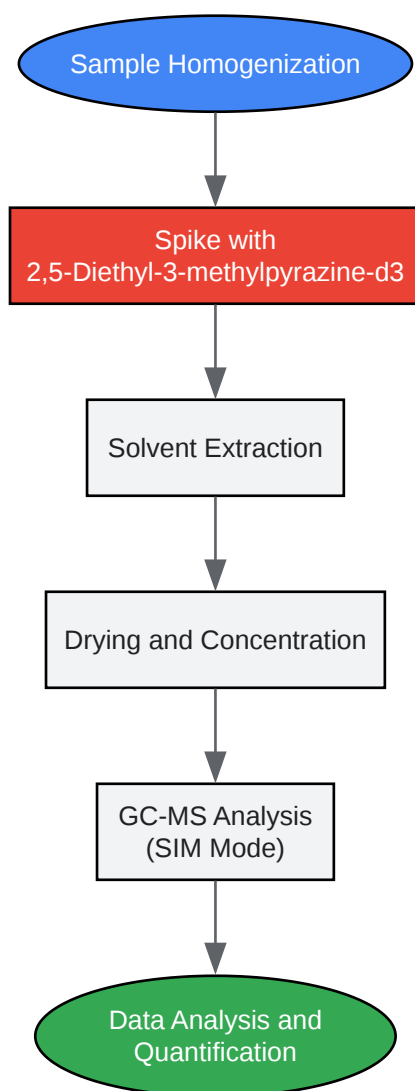
- Sample Preparation: A known mass of the homogenized sample is weighed into a vial.
- Internal Standard Spiking: A precise volume of the **2,5-Diethyl-3-methylpyrazine-d3** standard solution is added to the sample. The amount added should be comparable to the expected amount of the native analyte.
- Extraction: The sample is extracted with an appropriate organic solvent. The mixture is vortexed and centrifuged to separate the organic layer.
- Drying and Concentration: The organic extract is passed through a column containing anhydrous sodium sulfate to remove any residual water. The extract is then concentrated to a final volume suitable for GC-MS analysis.

- **GC-MS Analysis:** An aliquot of the concentrated extract is injected into the GC-MS system. The instrument is operated in selected ion monitoring (SIM) mode to monitor specific ions for both the native analyte and the deuterated internal standard.
- **Quantification:** The concentration of 2,5-Diethyl-3-methylpyrazine in the original sample is calculated by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of the native standard and a fixed concentration of the internal standard.

Visualization

The following diagrams illustrate the chemical structure and a typical workflow for the application of **2,5-Diethyl-3-methylpyrazine-d3**.

Caption: Structure of **2,5-Diethyl-3-methylpyrazine-d3**.



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